

MTEOA MeOSO₃ chemical structure and properties

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Compound of Interest

Compound Name: MTEOA MeOSO₃

Cat. No.: B1597316

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An In-depth Technical Guide to Tris(2-hydroxyethyl)methylammonium methylsulfate (**MTEOA MeOSO₃**)

Introduction

Tris(2-hydroxyethyl)methylammonium methylsulfate, commonly referred to as **MTEOA MeOSO₃**, is a third-generation ionic liquid (IL) recognized for its favorable environmental profile, including good biocompatibility and biodegradability. It is composed of a tris(2-hydroxyethyl)methylammonium cation and a methylsulfate anion.^[1] This compound's amphiphilic nature, stemming from its charged, hydrophilic head and nonpolar hydrocarbon portions, allows it to function effectively as a surfactant.^[1] Due to its unique properties, including negligible vapor pressure, it is considered a "green solvent".^[1] **MTEOA MeOSO₃** has garnered interest for its excellent antistatic, dispersing, and emulsifying characteristics, which are valuable in various chemical and biological processes.^[1] Its stability in aqueous solutions further enhances its utility.^[1]

Chemical Structure and Physicochemical Properties

The chemical structure of **MTEOA MeOSO₃** consists of the tris(2-hydroxyethyl)methylammonium cation ($[\text{MTEOA}]^+$) and the methyl sulfate anion ($[\text{MeOSO}_3^-]$). The presence of three hydroxyl (-OH) groups on the cation allows for significant hydrogen bonding.^[1]

Table 1: Chemical Identifiers and Basic Properties

Identifier	Value
Chemical Name	Tris(2-hydroxyethyl)methylammonium methylsulfate
Common Abbreviation	MTEOA MeOSO3
CAS Number	29463-06-7
Molecular Formula	C ₈ H ₂₁ NO ₇ S
Molecular Weight	275.32 g/mol [2] [3]
Physical Form	Liquid [4]
SMILES String	COS([O-])(=O)=O.C--INVALID-LINK-- (CCO)CCO [4]
InChI Key	WLTHPEHYBIKNHR-UHFFFAOYSA-M [4]

Table 2: Physicochemical Data

Property	Value	Notes
Assay	≥98%	Commercially available purity [4]
Flash Point	approx. 198 °C	Closed cup (ISO 2719) [2]
Storage Class	10 - Combustible liquids	[4]
Viscosity	15.8–23.4 mPa·s	For binary mixtures with water/ethanol at 298.15 K

Note: A comprehensive set of thermophysical properties for the pure compound is not readily available in the cited literature. Much of the existing data pertains to its aqueous solutions.[\[1\]](#)

Synthesis

While a specific, detailed protocol for the synthesis of **MTEOA MeOSO3** is not extensively published, the general synthesis route for similar quaternary ammonium salts involves the

quaternization of a tertiary amine.

Conceptual Synthesis Protocol:

- Starting Materials: The synthesis would logically start with triethanolamine (tris(2-hydroxyethyl)amine) and a methylating agent, such as dimethyl sulfate.
- Reaction: Triethanolamine would be reacted with dimethyl sulfate. The lone pair of electrons on the nitrogen atom of triethanolamine attacks one of the methyl groups of dimethyl sulfate in a nucleophilic substitution reaction (SN2).
- Product Formation: This reaction forms the desired tris(2-hydroxyethyl)methylammonium cation and the methylsulfate anion as the counter-ion.
- Purification: The final product would likely require purification to remove any unreacted starting materials or byproducts.

A related patent describes the synthesis of a fatty acid ester derivative, where triethanolamine is first esterified with a fatty acid, and the resulting product is then quaternized with dimethyl sulfate.^[5]

Biological Activity and Signaling Pathways

Current scientific literature does not indicate that **MTEOA MeOSO₃** directly modulates specific intracellular signaling pathways. Its primary role in a biological context is as a biocompatible material. Cytotoxicity assessments have shown it to be nontoxic to human skin cells, making it suitable for use in on-skin electronic devices. Its "bio-friendly" nature is a key feature for its application in biomedical devices that interface with biological systems.

Applications in Drug Development and Research

The properties of **MTEOA MeOSO₃** make it a versatile compound in research and development.

- Organic Electrochemical Transistors (OECTs): A significant application of **MTEOA MeOSO₃** is as an additive to the conductive polymer PEDOT:PSS. It has been shown to enhance the performance of OECTs, which are used for biosensing applications such as electrocardiography (ECG) signal acquisition and the detection of ions like Na⁺ and K⁺ in

physiological ranges.^[4] The addition of **MTEOA MeOSO₃** can lead to high transconductance, fast response times, and excellent stability in these devices.

- Surfactant and Stabilizer: Its amphiphilic nature makes it an excellent emulsifying and dispersing agent.^[1] It can be used to stabilize colloidal systems and improve the solubility of reactants in organic synthesis.^[1]
- Ammonia Capture: **MTEOA MeOSO₃** has demonstrated effectiveness in ammonia absorption, which can be relevant in various industrial and environmental applications.^[1]

Experimental Protocols

Fabrication of a PEDOT:PSS/[MTEOA][MeOSO₃]-based OECT (Representative Protocol)

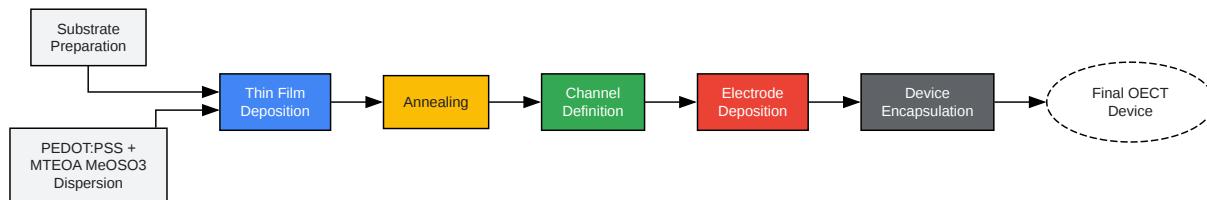
This protocol is a generalized representation based on common practices for OECT fabrication.

- Substrate Preparation: Begin with a clean substrate, such as glass or flexible polyethylene terephthalate (PET). The substrate should be thoroughly cleaned using a sequence of solvents (e.g., acetone, isopropanol) and dried.
- PEDOT:PSS Formulation: Prepare an aqueous dispersion of PEDOT:PSS. Add **MTEOA MeOSO₃** to this dispersion at a specific concentration (e.g., a certain weight percentage). The mixture should be stirred to ensure homogeneity.
- Film Deposition: Deposit a thin film of the PEDOT:PSS/[MTEOA][MeOSO₃] mixture onto the prepared substrate. This can be achieved using techniques like spin coating or inkjet printing to control the film thickness and uniformity.
- Annealing: The coated substrate is then typically annealed (heated) at a specific temperature (e.g., 120-140°C) for a set duration to remove the solvent and improve the film's conductivity and morphology.
- Channel Definition: Define the active channel of the OECT. This can be done through photolithography and etching or by using a shadow mask during deposition.

- Electrode Deposition: Deposit the source and drain electrodes (commonly gold) onto the PEDOT:PSS channel. A gate electrode is also integrated into the device, often made of a biocompatible metal like gold or platinum.
- Encapsulation: Encapsulate the device, leaving the active channel and electrode contact pads exposed, to ensure stable operation in an aqueous environment.

Visualizations

Logical Workflow for OECT Fabrication



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Caption: A diagram illustrating the key steps in the fabrication of an Organic Electrochemical Transistor (OECT) using a PEDOT:PSS/[MTEOA][MeOSO3] active layer.

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References

- 1. Insights into Tris-(2-Hydroxyethyl)methylammonium Methylsulfate Aqueous Solutions [qspace.qu.edu.qa]
- 2. Tris(2-hydroxyethyl)methylammonium methylsulfate = 98 29463-06-7 [sigmaaldrich.com]
- 3. tris(2-hydroxyethyl)methylammonium methyl sulphate [webbook.nist.gov]

- 4. researchgate.net [researchgate.net]
- 5. Tris(2-hydroxyethyl)ammonium-Based Protic “Ionic Liquids”: Synthesis and Characterization - PMC [pmc.ncbi.nlm.nih.gov]
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